

Application Note and Protocol: Determination of Glyphosate-Isopropylammonium Content in Formulations

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Compound of Interest

Compound Name: Glyphosate-isopropylammonium

Cat. No.: B166189

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Introduction

Glyphosate-isopropylammonium is the active ingredient in many broad-spectrum systemic herbicides used to control a wide variety of weeds. Accurate determination of its concentration in commercial formulations is crucial for quality control, regulatory compliance, and to ensure efficacy and safety. This application note provides detailed protocols for the quantitative analysis of **glyphosate-isopropylammonium** in liquid and solid formulations using High-Performance Liquid Chromatography (HPLC) with UV detection after pre-column derivatization. An alternative titration method is also presented for a simpler, albeit less specific, quantification.

Principle of Methods

High-Performance Liquid Chromatography with Pre-column Derivatization

Glyphosate itself lacks a strong chromophore, making direct UV detection challenging.^{[1][2]} To overcome this, a pre-column derivatization step is employed using 9-fluorenylmethyl chloroformate (FMOC-Cl).^{[3][4][5]} FMOC-Cl reacts with the secondary amine group of glyphosate to form a highly fluorescent and UV-absorbing derivative.^{[4][6]} The resulting derivative is then separated from other components in the formulation by reverse-phase HPLC and quantified using a UV detector.^[3] The concentration of **glyphosate-isopropylammonium** is determined by comparing the peak area of the sample to that of a known standard.

Acid-Base Titration

This method provides a rapid means to determine the total acid content of the formulation, which is then attributed to the glyphosate acid. The formulation is dissolved in a suitable solvent and titrated with a standardized solution of a strong base, such as sodium hydroxide. The endpoint is determined potentiometrically or with a colorimetric indicator. This method is less specific than HPLC as it will also quantify other acidic or basic components in the formulation.

High-Performance Liquid Chromatography (HPLC) Method

This protocol is based on the derivatization of glyphosate with FMOC-Cl followed by HPLC-UV analysis.[3]

Reagents and Materials

- Glyphosate analytical standard (98% purity or higher)
- **Glyphosate-isopropylammonium** formulation (liquid or solid)
- 9-fluorenylmethyl chloroformate (FMOC-Cl), ≥99.0%
- Sodium tetraborate decahydrate (Borax), ≥99.5%
- Ammonium acetate, HPLC grade
- Acetonitrile, HPLC grade
- Methanol, HPLC grade
- Formic acid, analytical grade
- Ultrapure water (18.2 MΩ·cm)
- Polypropylene tubes and vials to prevent glyphosate adhesion to glass.[3]

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system equipped with:
 - Quaternary or binary pump
 - Autosampler
 - Column oven
 - UV-Vis detector
- Analytical balance (0.0001 g readability)
- pH meter
- Vortex mixer
- Centrifuge
- Ultrasonic bath
- Syringe filters (0.45 µm)

Experimental Protocol

3.3.1. Preparation of Solutions

- Borate Buffer (0.025 M, pH 9.0): Dissolve 0.953 g of sodium tetraborate decahydrate in 100 mL of ultrapure water. Adjust the pH to 9.0 with a dilute acid or base if necessary.
- Fmoc-Cl Solution (10 g/L): Dissolve 100 mg of Fmoc-Cl in 10 mL of acetonitrile. This solution should be prepared fresh daily.
- Mobile Phase A: 50 mM Ammonium acetate in ultrapure water.[\[3\]](#)
- Mobile Phase B: Acetonitrile.[\[3\]](#)
- Glyphosate Stock Standard Solution (1000 mg/L): Accurately weigh 102 mg of glyphosate analytical standard (assuming 98% purity, adjust for actual purity) and dissolve it in 100 mL of ultrapure water in a polypropylene volumetric flask.

- Working Standard Solutions: Prepare a series of working standards (e.g., 1, 5, 10, 25, 50, and 100 mg/L) by serial dilution of the stock standard solution with ultrapure water.

3.3.2. Sample Preparation

- Liquid Formulations: Accurately weigh an amount of the formulation equivalent to approximately 100 mg of glyphosate into a 100 mL polypropylene volumetric flask. Dissolve and dilute to the mark with ultrapure water. Further dilute this solution 1:100 with ultrapure water to obtain a theoretical concentration of 10 mg/L.
- Solid Formulations: Accurately weigh an amount of the formulation equivalent to approximately 100 mg of glyphosate into a 100 mL polypropylene volumetric flask.^[3] Add approximately 70 mL of ultrapure water and sonicate for 15 minutes to dissolve. Dilute to the mark with ultrapure water. Further dilute this solution 1:100 with ultrapure water.^[3]

3.3.3. Derivatization Procedure

- To a 2 mL polypropylene vial, add 100 μ L of the sample or standard solution.
- Add 900 μ L of the borate buffer.^[6]
- Add 100 μ L of the FMOC-Cl solution.^[6]
- Vortex the mixture for 30 seconds.
- Allow the reaction to proceed in the dark at room temperature for 30 minutes.^[3]
- Centrifuge the solution at 4500 rpm for 10 minutes.^[3]
- Transfer the supernatant to an HPLC vial for analysis.

3.3.4. HPLC Conditions

Parameter	Value
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase A	50 mM Ammonium Acetate
Mobile Phase B	Acetonitrile
Gradient	0-5 min: 40% B; 5-15 min: 40-80% B; 15-20 min: 80% B; 20-21 min: 80-40% B; 21-25 min: 40% B
Flow Rate	0.8 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	254 nm

3.3.5. Data Analysis

Construct a calibration curve by plotting the peak area of the glyphosate-FMOC derivative against the concentration of the working standards. Determine the concentration of glyphosate in the prepared sample solution using the calibration curve. Calculate the percentage of **glyphosate-isopropylammonium** in the original formulation using the following formula:

$$\text{Percentage Glyphosate-Isopropylammonium} = (C \times D \times V \times 1.348) / (W \times 10)$$

Where:

- C = Concentration of glyphosate from the calibration curve (mg/L)
- D = Dilution factor
- V = Initial volume of the sample preparation (L)
- 1.348 = Conversion factor from glyphosate to **glyphosate-isopropylammonium** (Molar mass of **glyphosate-isopropylammonium** / Molar mass of glyphosate)
- W = Weight of the formulation taken (g)

HPLC Method Performance Characteristics

Parameter	Typical Value
Linearity Range	0.005 - 1.0 µg/mL[5]
Correlation Coefficient (r ²)	> 0.999[3][5]
Limit of Detection (LOD)	0.125 mg/kg[5]
Limit of Quantification (LOQ)	0.25 mg/kg[5]
Repeatability (RSD)	< 5%
Recovery	90 - 110%

Titration Method

This method is suitable for a rapid estimation of the glyphosate content.

Reagents and Materials

- **Glyphosate-isopropylammonium** formulation
- Standardized 0.1 M Sodium Hydroxide (NaOH) solution
- Deionized water
- Phenolphthalein indicator solution (or a pH meter)

Instrumentation

- Burette (50 mL)
- Magnetic stirrer and stir bar
- Beakers (250 mL)
- Analytical balance

Experimental Protocol

- Accurately weigh an amount of the formulation expected to contain approximately 0.5 g of glyphosate into a 250 mL beaker.
- Add 100 mL of deionized water and stir until the sample is completely dissolved.
- Add 2-3 drops of phenolphthalein indicator.
- Titrate the solution with the standardized 0.1 M NaOH solution until a persistent pink color is observed. If using a pH meter, titrate to the equivalence point (approximately pH 9.5).
- Record the volume of NaOH used.

Data Analysis

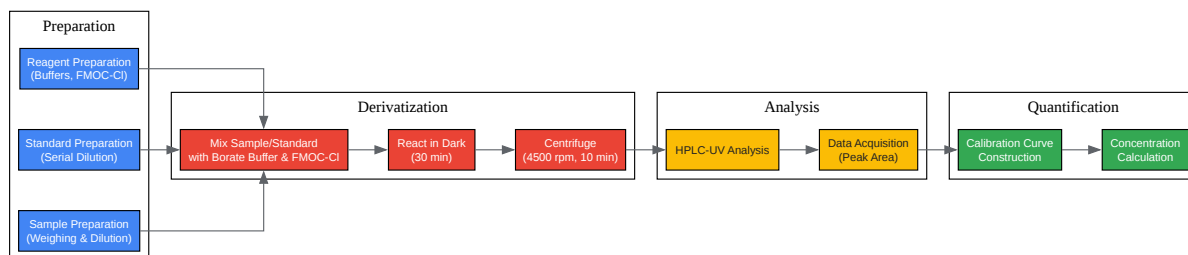
Calculate the percentage of **glyphosate-isopropylammonium** in the formulation using the following formula:

$$\text{Percentage Glyphosate-Isopropylammonium} = (V \times M \times 169.1 \times 1.348) / (W \times 10)$$

Where:

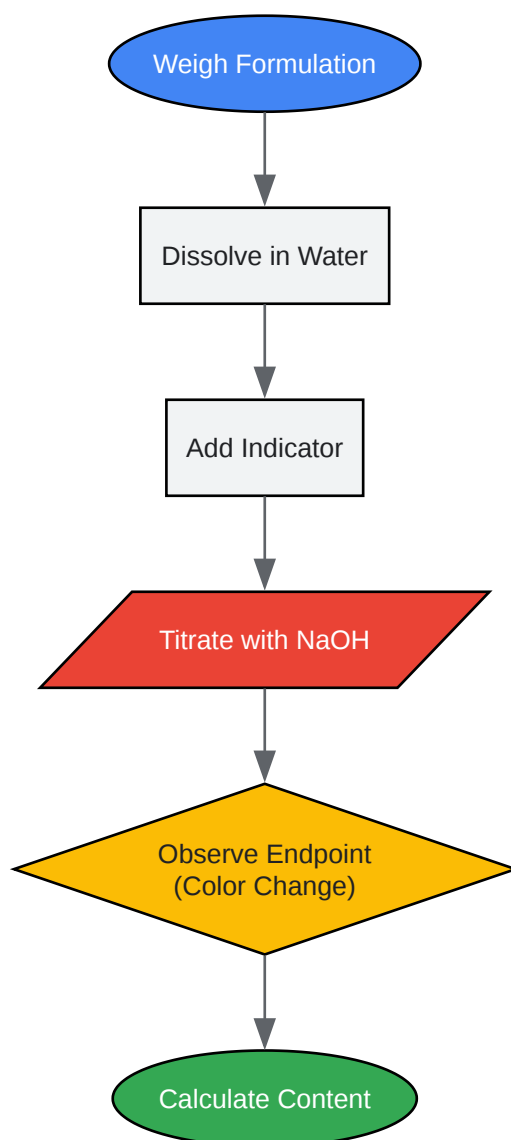
- V = Volume of NaOH used (mL)
- M = Molarity of the NaOH solution (mol/L)
- 169.1 = Molar mass of glyphosate (g/mol)
- 1.348 = Conversion factor from glyphosate to **glyphosate-isopropylammonium**
- W = Weight of the formulation taken (g)

Visualizations



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Caption: HPLC experimental workflow for glyphosate analysis.



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Caption: Workflow for the titration method.

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